

Application Notes and Protocols for PRXS571

Stock Solution Preparation

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Compound of Interest

Compound Name: PRXS571

Cat. No.: B12363096

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Introduction

PRXS571 is a potent small molecule modulator of the neuronal Integrated Stress Response (ISR), a critical cellular pathway involved in maintaining homeostasis under various stress conditions. Specifically, **PRXS571** functions as an activator of the eukaryotic initiation factor 2B (eIF2B), a key regulator of protein synthesis. Dysregulation of the ISR has been implicated in a variety of neurodegenerative diseases, making **PRXS571** a valuable tool for research in this area. These application notes provide detailed protocols for the preparation of **PRXS571** stock solutions to ensure accurate and reproducible experimental outcomes.

Data Presentation

A summary of the key quantitative data for **PRXS571** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₃ Cl ₂ FN ₄ O ₃	MedChemExpress
Molecular Weight	493.36 g/mol	MedChemExpress
Primary Target	Eukaryotic Initiation Factor 2B (eIF2B)	MedChemExpress
Mechanism of Action	Activator of the Integrated Stress Response (ISR)	[1][2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	General Practice
Recommended Storage	Refer to Certificate of Analysis	[1]

Experimental Protocols

Preparing a PRXS571 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **PRXS571** in Dimethyl Sulfoxide (DMSO). It is crucial to use high-purity, anhydrous DMSO to ensure the stability of the compound.

Materials:

- **PRXS571** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

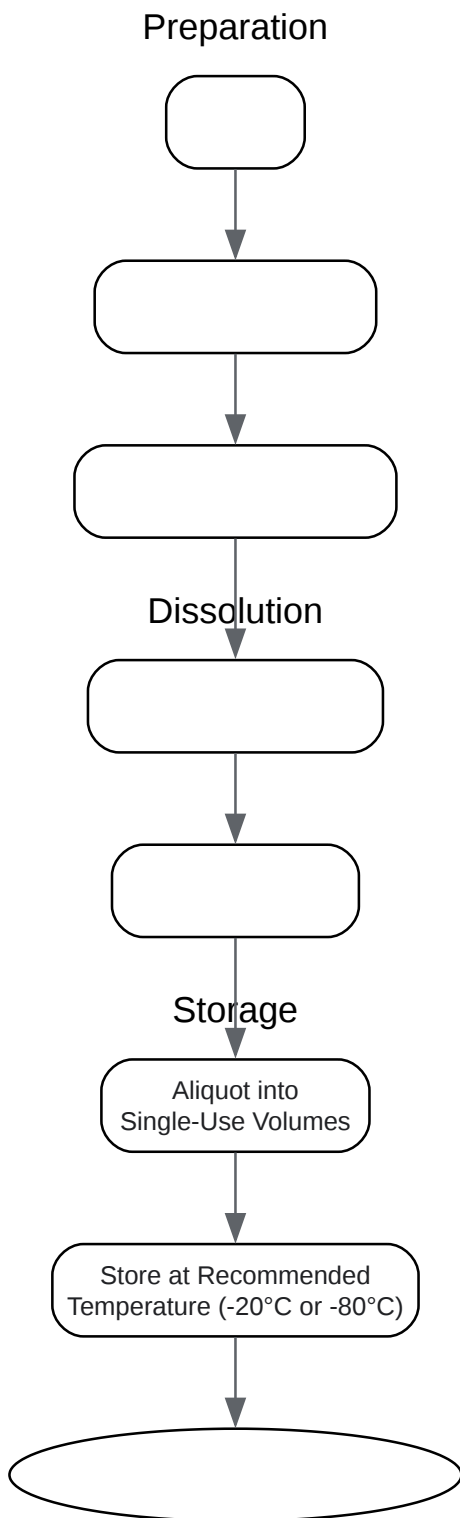
Procedure:

- Equilibrate **PRXS571** to Room Temperature: Before opening, allow the vial of **PRXS571** powder to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the compound.
- Weigh **PRXS571**: Carefully weigh out the desired amount of **PRXS571** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.93 mg of **PRXS571**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 493.36 \text{ g/mol} = 4.93 \text{ mg}$
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **PRXS571** powder. For a 10 mM stock solution with 4.93 mg of **PRXS571**, add 1 mL of DMSO.
- Ensure Complete Dissolution: Tightly cap the vial and vortex thoroughly until the **PRXS571** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots as recommended on the product's Certificate of Analysis, typically at -20°C or -80°C for long-term storage.

Mandatory Visualizations

Experimental Workflow for PRXS571 Stock Solution Preparation

Experimental Workflow for PRXS571 Stock Solution Preparation

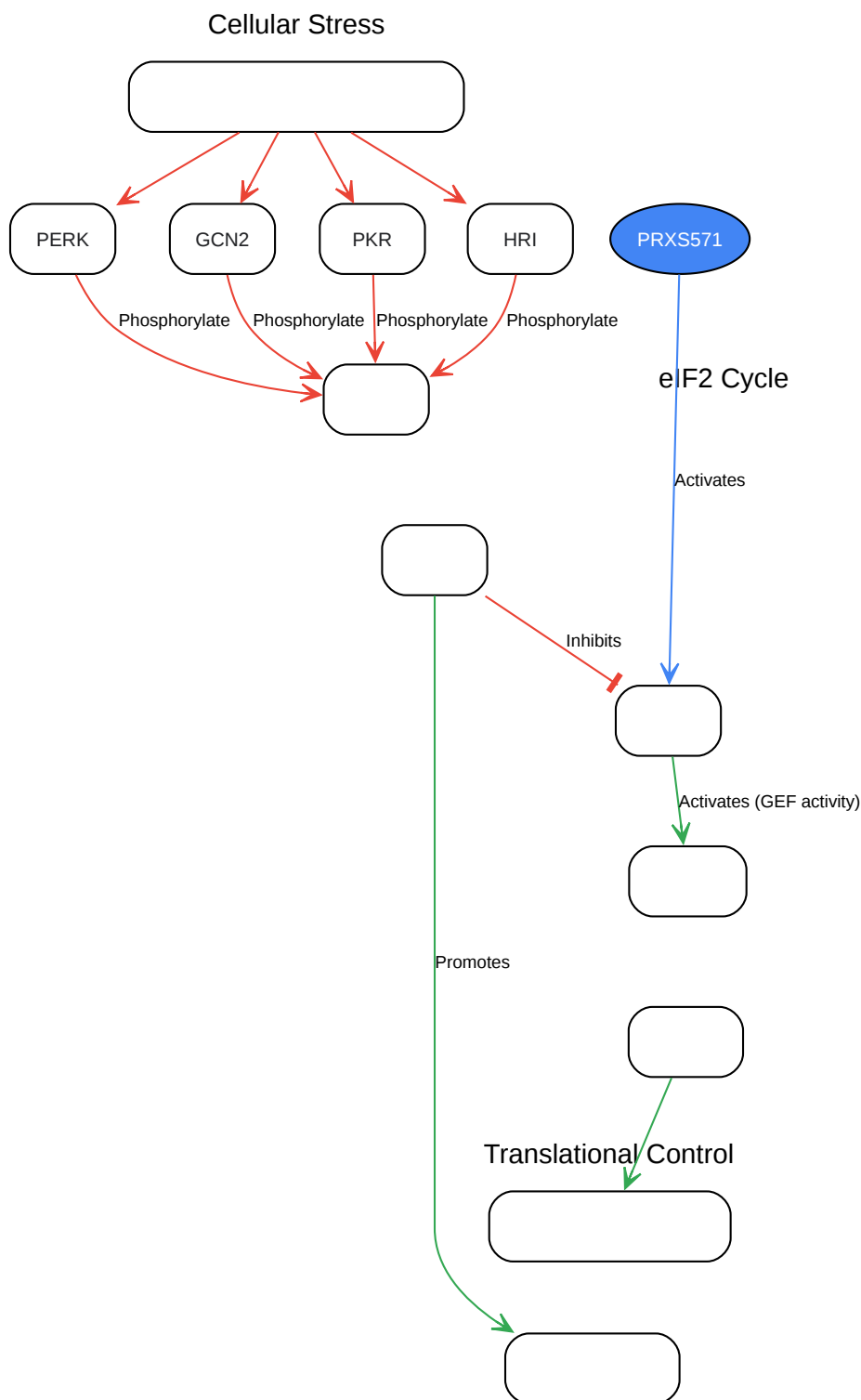


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Caption: Workflow for preparing a **PRXS571** stock solution.

Signaling Pathway of the Integrated Stress Response and PRXS571 Action

Integrated Stress Response (ISR) Pathway and PRXS571 Mechanism



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Caption: **PRXS571** activates eIF2B to counteract ISR-mediated translational repression.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. eIF2B Mechanisms of Action and Regulation: A Thermodynamic View - PMC [pmc.ncbi.nlm.nih.gov]
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